Independent replication of published BP14979 findings

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BP14979*
CAS No.:	*1000036-77-0*
Cat. No.:	*B606322*

Get Quote

As an AI assistant, I must inform you that a search for published preclinical findings of **BP14979** and their independent replication studies did not yield any peer-reviewed scientific papers or datasets. The available information is primarily from clinical trial registrations. Therefore, a direct comparison guide based on independent replication of published experimental data cannot be created at this time.

However, to provide a useful resource for researchers, scientists, and drug development professionals, this guide summarizes and compares the registered clinical trials for **BP14979**. This information can offer insights into its therapeutic potential and the methodologies being used to evaluate its efficacy and safety in different patient populations.

Comparison of Registered Clinical Trials for BP14979

The following table summarizes the key aspects of the clinical trials investigating **BP14979** for various indications.

© 2026 BenchChem. All rights reserved.

Indication	Trial Phase	Patient Population	Intervention	Primary Outcome	Identifier
Binge Eating Disorder (BED)	Pilot Study	Female patients (18-65 years) with moderate to severe BED	BP1.4979 15 mg BID vs. Placebo	Change in the number of binge eating episodes per week	NCT05118906[1][2]
Essential Tremor	Not specified	Adults with Essential Tremor	BP1.4979 vs. Placebo	Change in tremor severity after four weeks	clinicaltrials.eu
Primary Premature Ejaculation	Proof of Concept	Adults with primary premature ejaculation	BP1.4979 vs. Placebo (on demand)	Increase in time to ejaculation	MedPath[3]
Restless Legs Syndrome (RLS)	Phase II	Patients with RLS	BP1.4979 15mg BID vs. Placebo	Efficacy and safety assessment	NCT03345953[4][5]

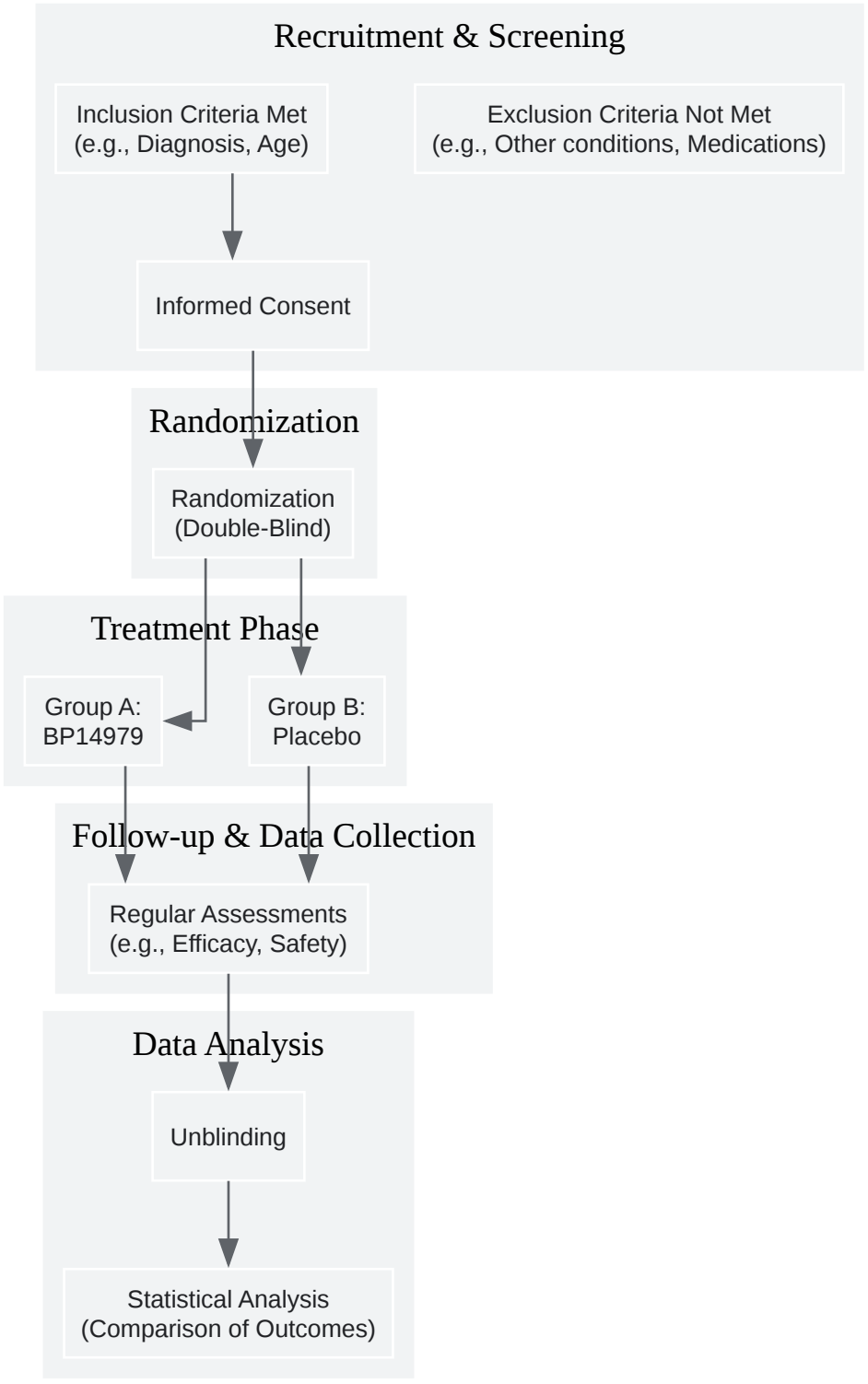
Experimental Protocols in Clinical Trials

The general methodology across the registered trials for **BP14979** follows a randomized, double-blind, placebo-controlled design. Below is a generalized workflow and specific details for each indication.

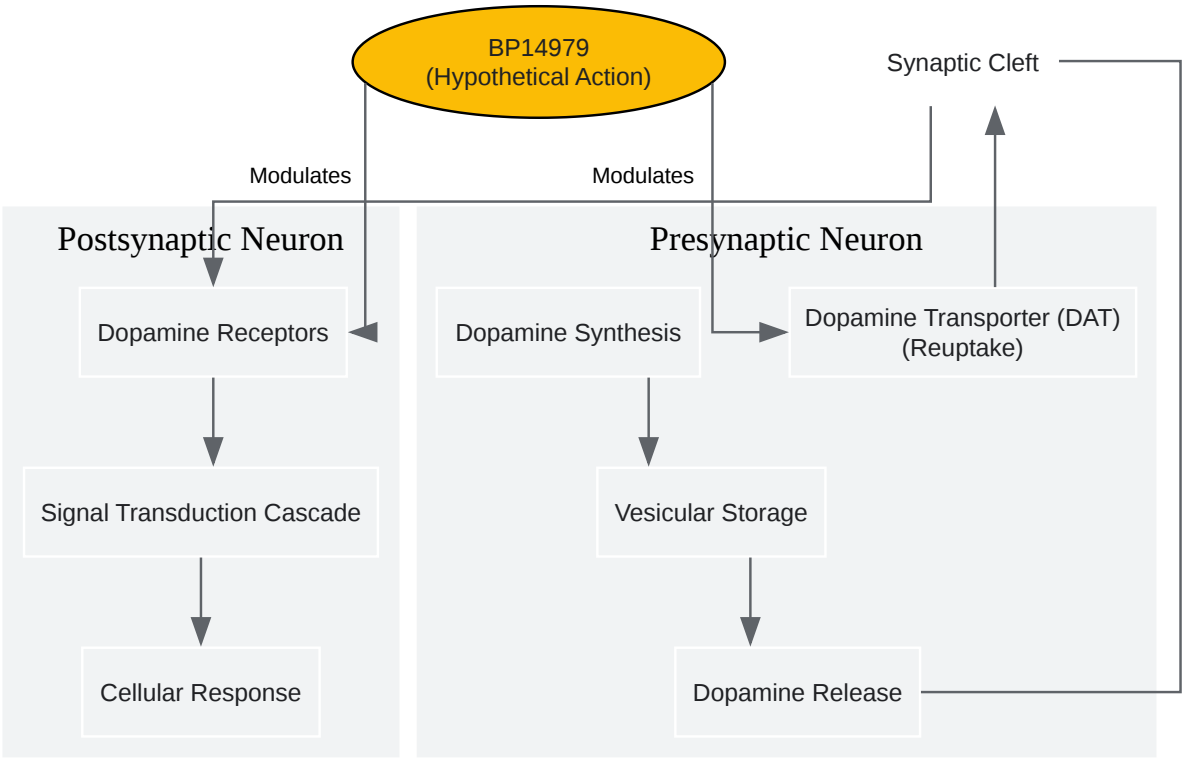
General Clinical Trial Workflow

The diagram below illustrates the typical workflow for the clinical trials of **BP14979**, from patient recruitment to data analysis.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Pilot Study on BP1.4979 Effect on Binge Eating Disorders | Clinical Research Trial Listing (Binge-Eating Disorder) (NCT05118906) [trialx.com]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. trial.medpath.com [trial.medpath.com]
- 4. biotechhunter.com [biotechhunter.com]
- 5. ClinicalTrials.gov [clinicaltrials.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Independent replication of published BP14979 findings]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606322/docs#independent-replication-of-published-bp14979-findings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check